

A Researcher's Guide to Procuring Certified Diethylstilbestrol-d3 Reference Materials

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Compound of Interest

Compound Name: Diethylstilbestrol-d3

Cat. No.: B12424358

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of analytical measurements are paramount. The use of certified reference materials (CRMs) is a cornerstone of quality assurance in analytical chemistry, ensuring the traceability and comparability of results. This guide provides a comprehensive comparison of suppliers for **Diethylstilbestrol-d3**, a deuterated internal standard crucial for mass spectrometry-based quantification of Diethylstilbestrol.

Comparison of Certified Reference Material Suppliers

Sourcing high-quality, certified **Diethylstilbestrol-d3** is critical for accurate bioanalytical and pharmaceutical analysis. This section compares prominent suppliers who offer this certified reference material, focusing on key quality and certification parameters.

Supplier	Product Number	Purity/Concentration	Certification	Certificate of Analysis
LGC Standards	TRC-D445027	Not specified on product page	ISO 17034 accredited manufacturer.[1][2][3] Products are accompanied by a comprehensive Certificate of Analysis.[1][2]	A generic Certificate of Analysis from LGC indicates that their standards meet rigorous specifications, including uncertainty of purity and material density. [4] However, a specific CoA for Diethylstilbestrol-d3 was not publicly available.
Cerilliant (a brand of MilliporeSigma)	Not specified	Not specified on product page	Accredited to ISO 17034 and ISO/IEC 17025. [5][6][7][8]	Certificates of Analysis are data-inclusive with full transparency for end-user application including traceability and uncertainty determinations. [5] A specific CoA for Diethylstilbestrol-d3 was not

				publicly available.
MedChemExpress	HY-14598S	Not specified on product page	While a purity of 99.15% is stated for the non-deuterated standard (HY-14598R), this is not specified for the deuterated version.[9][10]	A Certificate of Analysis is available for the non-deuterated standard.[9][10]
				For Diethylstilbestrol-d3, it is recommended to store the product under the conditions specified in the Certificate of Analysis.[11]
Pharmaffiliates	PA STI 089223	Not specified on product page	Information on ISO 17034 accreditation is not readily available on the product page.	A Certificate of Analysis is not directly accessible from the product listing.

Note: The inability to access specific Certificates of Analysis for **Diethylstilbestrol-d3** from the suppliers' websites is a significant limitation. Researchers are strongly advised to contact the suppliers directly to obtain the most current and complete product specifications before purchase.

Experimental Methodologies for Verification

The certification of a reference material relies on a series of well-defined experiments to establish its identity, purity, and concentration with a stated uncertainty. While specific protocols for **Diethylstilbestrol-d3** from the suppliers were not available, a general workflow for the characterization of a certified reference material is outlined below.

Identity Confirmation

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure of the molecule, including the position of the deuterium labels.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to verify the molecular weight and isotopic enrichment of the deuterated compound.

Purity Determination

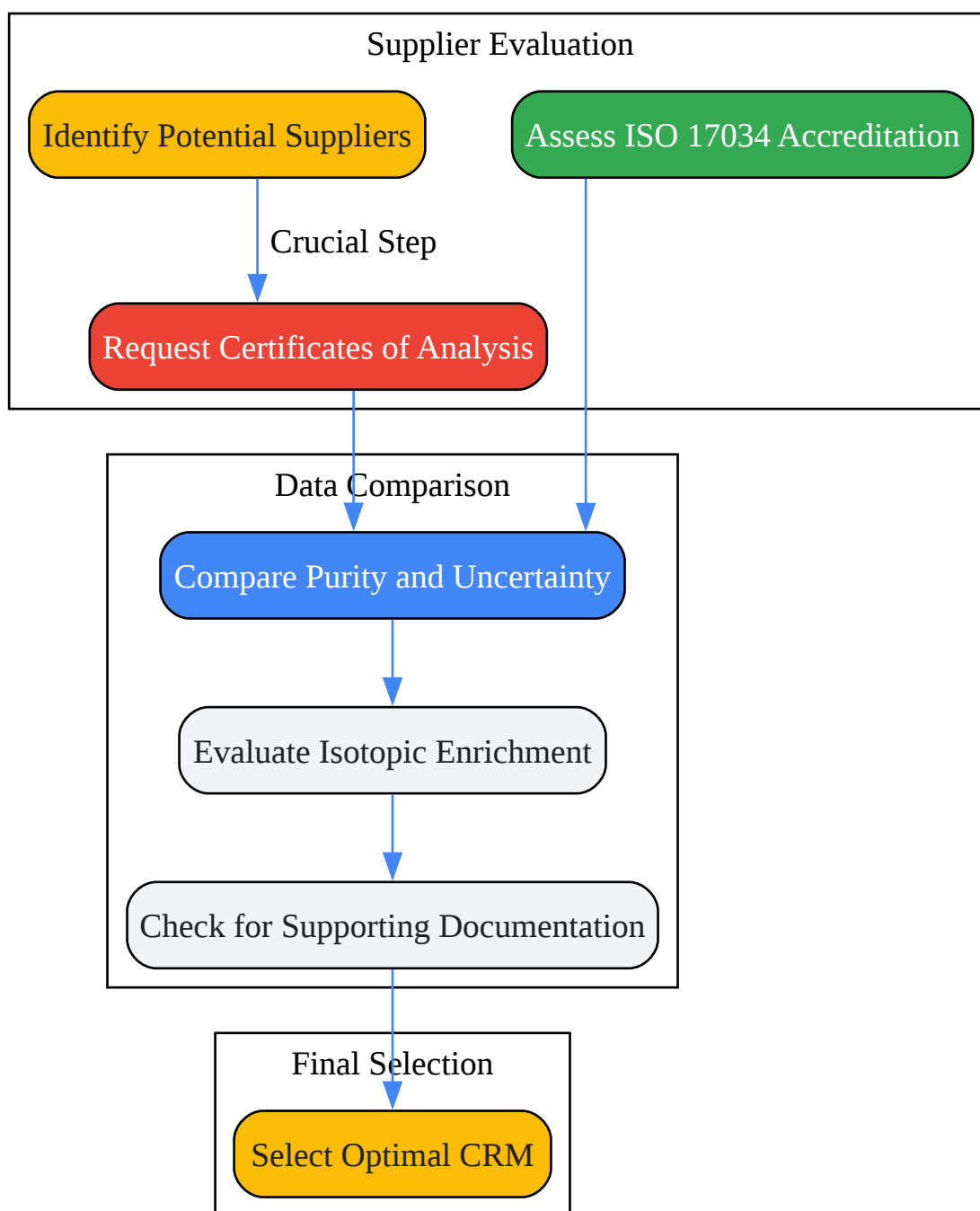
- Chromatographic Purity: High-performance liquid chromatography (HPLC) with UV or mass spectrometric detection is used to identify and quantify any impurities. A typical method would involve a reversed-phase C18 column with a gradient elution of acetonitrile and water.
- Residual Solvents: Gas chromatography-mass spectrometry (GC-MS) is used to determine the content of any residual solvents from the synthesis process.
- Water Content: Karl Fischer titration is the standard method for determining the water content of the material.

Concentration Assignment (for solutions)

- Gravimetric Preparation: The CRM solution is prepared by accurately weighing the neat material and dissolving it in a precise volume of a suitable solvent.
- Quantitative NMR (qNMR): This technique is used to determine the concentration of the analyte in solution by comparing its NMR signal intensity to that of a certified internal standard.

Workflow for Selecting a Certified Reference Material

The process of selecting a suitable certified reference material involves several key steps to ensure the chosen product meets the specific requirements of the analytical method.



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